

# Application Notes and Protocols for TAM558 intermediate-2

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## Compound of Interest

Compound Name: TAM558 intermediate-2

Cat. No.: B12386905

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## Introduction

**TAM558 intermediate-2** (CAS No. 2135877-76-6) is a key synthetic precursor in the production of TAM558, a potent cytotoxic payload molecule.<sup>[1][2]</sup> TAM558 is utilized in the development of Antibody-Drug Conjugates (ADCs), such as OMTX705, which targets the fibroblast activation protein (FAP) on cancer cells.<sup>[1][2]</sup> As an intermediate in the synthesis of a highly potent compound, **TAM558 intermediate-2** requires careful storage and handling to ensure its stability, integrity, and the safety of laboratory personnel. These application notes provide detailed guidelines and protocols for the proper management of this compound in a research and drug development setting.

Note: Specific stability data for **TAM558 intermediate-2** is not publicly available. The storage and handling recommendations provided herein are based on information available for other intermediates in the same synthetic pathway and the final TAM558 payload, as well as general best practices for handling highly potent active pharmaceutical ingredients (HPAPIs).

## Physicochemical Properties

A summary of the known physicochemical properties of **TAM558 intermediate-2** is presented in the table below.

Property	Value	Reference
CAS Number	2135877-76-6	[2]
Molecular Formula	C29H50N4O5S	[2]
Molecular Weight	566.80 g/mol	[2]

## Storage Recommendations

Proper storage is critical to maintain the chemical integrity of **TAM558 intermediate-2**. The following conditions are recommended based on data for analogous compounds.

Form	Storage Condition	Recommended Duration	Rationale / Citation
Solid (Powder)	-20°C, in a desiccator, protected from light.	Up to 3 years (extrapolated)	Based on storage recommendations for TAM558 intermediate-5.[3]
In Solvent	-80°C, in an airtight container, protected from light.	Up to 1 year (extrapolated)	Based on storage recommendations for TAM558 intermediate-5.[3]

## Handling Protocols

As a precursor to a highly potent cytotoxic agent, **TAM558 intermediate-2** should be handled with extreme caution in a controlled environment.

## Engineering Controls

- Primary Containment: All handling of solid **TAM558 intermediate-2** should be performed in a certified chemical fume hood or a containment isolator with negative pressure to protect personnel from inhalation of airborne particles.

- Secondary Containment: Use of secondary containers is recommended during transport and storage to mitigate risks from spills.

## Personal Protective Equipment (PPE)

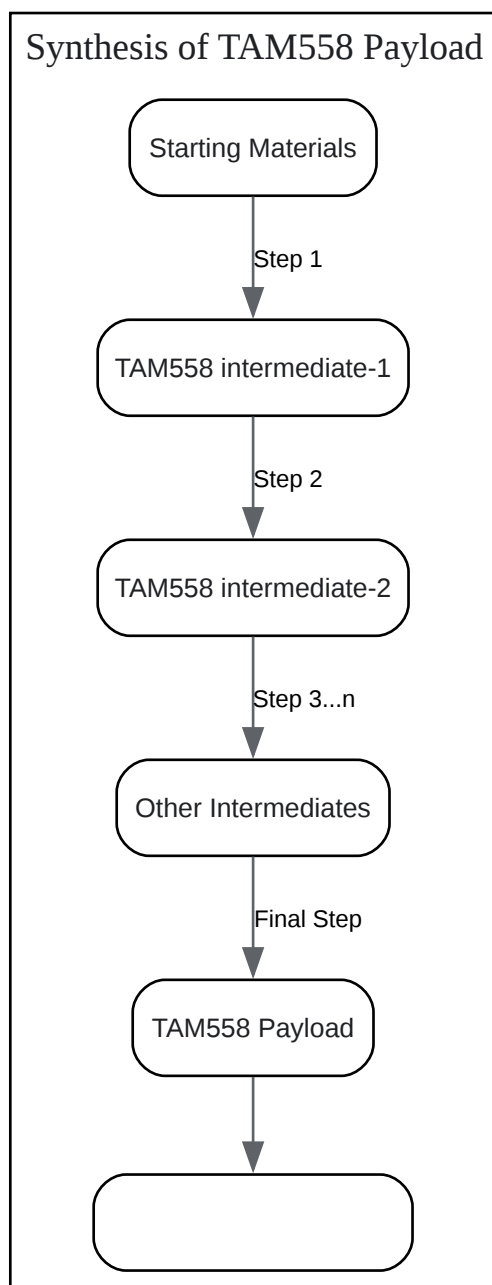
- Gloves: Chemical-resistant gloves (e.g., nitrile) should be worn at all times. Double-gloving is recommended when handling the solid compound.
- Eye Protection: Safety glasses with side shields or chemical splash goggles are mandatory.
- Lab Coat: A dedicated lab coat should be worn and regularly laundered.
- Respiratory Protection: For operations with a higher risk of aerosol generation, a properly fitted respirator (e.g., N95 or higher) may be necessary.

## Preparation of Stock Solutions

- Pre-weighing Preparation: Ensure the analytical balance is inside a chemical fume hood or a balance enclosure.
- Weighing: Carefully weigh the desired amount of **TAM558 intermediate-2** powder.
- Solubilization: Add the desired solvent (e.g., DMSO) to the vial containing the powder. Cap the vial tightly and vortex until the solid is completely dissolved.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, date, and storage conditions. Store immediately at -80°C.

## Experimental Workflow: Synthesis of TAM558 (Conceptual)

The following diagram illustrates a conceptual workflow for the synthesis of the TAM558 payload, highlighting the position of **TAM558 intermediate-2**.



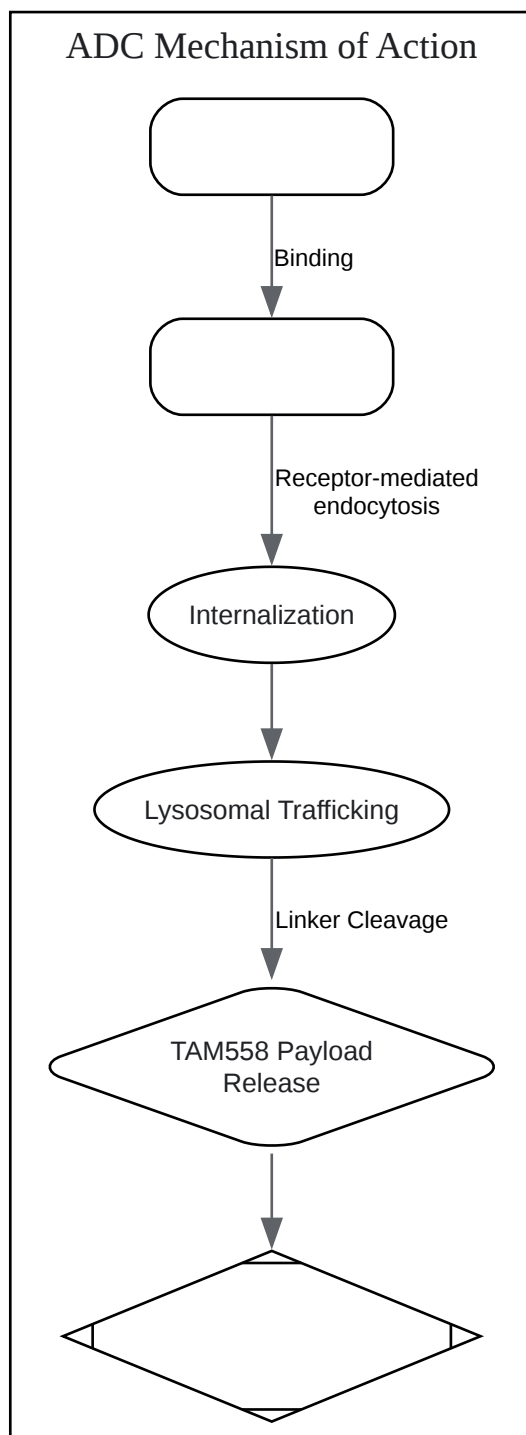
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Caption: Conceptual synthesis pathway of TAM558 payload.

## Signaling Pathway of the Final ADC (OMTX705)

While **TAM558 intermediate-2** is not the final active molecule, it is a critical component of the TAM558 payload, which exerts its cytotoxic effect through a specific mechanism of action upon

delivery to the target cell by the antibody component of the ADC. The diagram below illustrates the generalized signaling pathway for an ADC like OMTX705.



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## References

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